

Introduction: The Duality of Reactivity and Opportunity

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Compound of Interest

Compound Name: *1-(Bromomethyl)-4-ethynylbenzene*

CAS No.: *351002-91-0*

Cat. No.: *B1504678*

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1-(Bromomethyl)-4-ethynylbenzene is a bifunctional aromatic compound of significant interest in the fields of medicinal chemistry, materials science, and organic synthesis. Its structure, featuring a reactive benzylic bromide and a versatile terminal alkyne, makes it an invaluable building block for constructing complex molecular architectures. The bromomethyl group serves as a potent electrophile for introducing the ethynylbenzyl moiety via nucleophilic substitution, while the ethynyl group is a gateway to a vast array of transformations, including click chemistry, Sonogashira couplings, and acetylide additions.

This dual reactivity, however, necessitates a profound understanding of its associated hazards. Benzylic bromides are known for their lachrymatory and alkylating properties, while terminal alkynes can present their own stability challenges. This guide, designed for the discerning researcher, provides a comprehensive overview of the essential safety protocols, handling procedures, and chemical considerations required to work with **1-(Bromomethyl)-4-ethynylbenzene** safely and effectively. By grounding our recommendations in the principles of chemical causality, we aim to empower scientists to harness the synthetic potential of this molecule while maintaining the highest standards of laboratory safety.

Section 1: Compound Profile and Hazard Identification

A thorough understanding of a chemical's properties is the foundation of safe handling. While specific experimental data for **1-(Bromomethyl)-4-ethynylbenzene** is not extensively published, a reliable hazard profile can be constructed by analyzing its core functional groups: the benzylic bromide and the terminal alkyne.

Physicochemical & Structural Data

Property	Value	Source
IUPAC Name	1-(Bromomethyl)-4-ethynylbenzene	-
Synonyms	4-Ethynylbenzyl bromide	-
CAS Number	80365-11-9	-
Molecular Formula	C ₉ H ₇ Br	PubChem
Molecular Weight	195.06 g/mol	PubChem
Appearance	Likely a white to off-white or yellow solid, based on analogs like 1-bromo-4-ethynylbenzene. ^[1]	Inferred
Melting Point	Not available. Analog 1-bromo-4-ethynylbenzene melts at 64-67 °C.	-

Inferred GHS Hazard Classification

The hazard profile below is inferred from structurally related compounds, such as 4-methylbenzyl bromide (for the benzylic bromide moiety) and 1-bromo-4-ethynylbenzene (for the aromatic alkyne moiety). This approach provides a robust, safety-first classification.

GHS Pictogram(s)	Signal Word	Hazard Statements (Inferred)	Classification Basis
	Danger	H302: Harmful if swallowed.[2] H314: Causes severe skin burns and eye damage.[3] H319: Causes serious eye irritation.[2] H335: May cause respiratory irritation.[2] H411: Toxic to aquatic life with long lasting effects.[1]	Based on acute oral toxicity of analogs[2], corrosive nature of benzylic bromides[3], and environmental hazards of related bromoarenes.[1]

Section 2: Core Safety and Handling Protocols

The reactivity of the benzylic bromide group dictates that this compound be handled with stringent precautions. It should be treated as a corrosive, lachrymatory, and potent alkylating agent.

Engineering Controls: The Primary Barrier

- **Chemical Fume Hood:** All manipulations of **1-(Bromomethyl)-4-ethynylbenzene**, including weighing, transfers, and reaction setup, must be performed inside a certified chemical fume hood. This is non-negotiable to prevent inhalation of vapors or fine powders, which can cause severe respiratory irritation.[2]
- **Ventilation:** Ensure the fume hood has adequate airflow and is free of clutter to maintain its protective efficacy.
- **Safety Equipment:** An eyewash station and safety shower must be immediately accessible and tested regularly.[4][5]

Personal Protective Equipment (PPE): The Last Line of Defense

- **Hand Protection:** Standard nitrile gloves may not offer sufficient protection against this alkylating agent. It is recommended to use thicker, chemical-resistant gloves (e.g., butyl rubber) or to wear two pairs of nitrile gloves (double-gloving), changing the outer pair immediately upon suspected contact.
- **Eye Protection:** Chemical safety goggles that provide a full seal around the eyes are mandatory. A face shield should be worn over the goggles during procedures with a higher risk of splashing or aerosol generation.[\[4\]](#)[\[6\]](#)
- **Skin and Body Protection:** A flame-resistant lab coat must be worn and fully buttoned. Ensure that no skin is exposed between the glove and the sleeve. Protective footwear is required.[\[4\]](#)
- **Respiratory Protection:** While engineering controls are primary, a respirator with an appropriate organic vapor cartridge may be required for spill cleanup or in the event of a ventilation failure.[\[4\]](#)

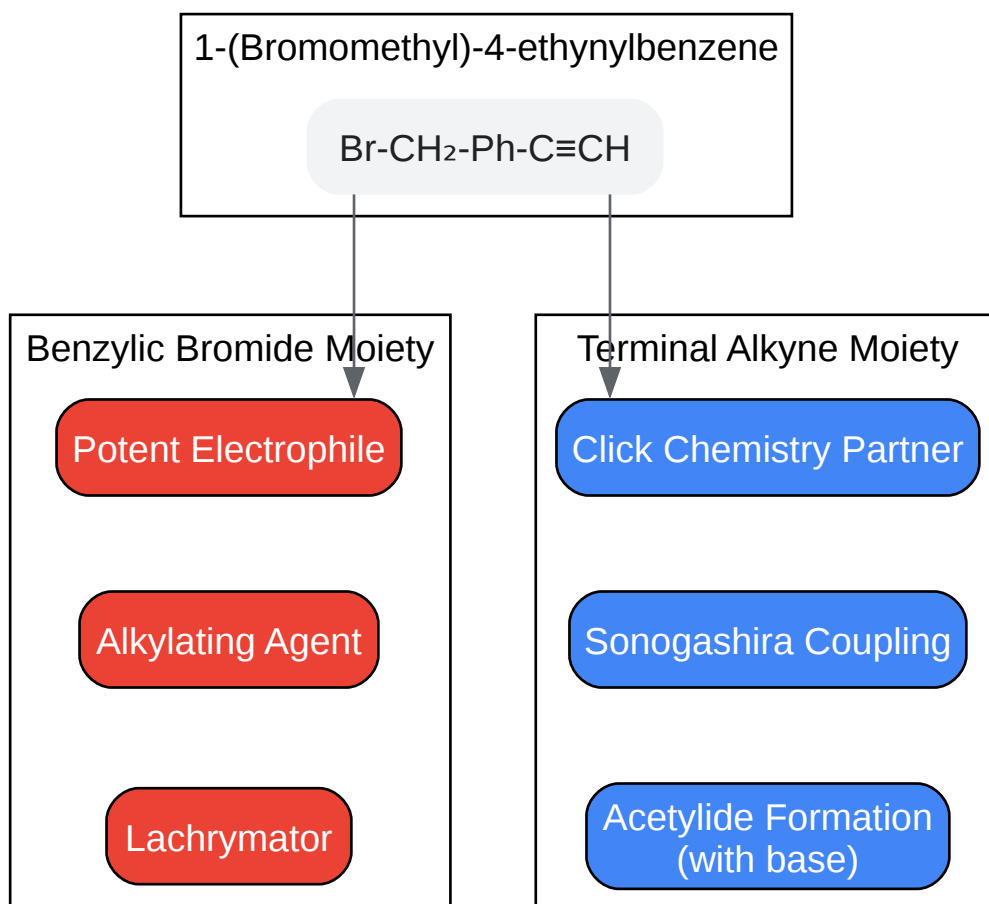
Storage and Stability

Proper storage is critical to maintain the compound's integrity and prevent hazardous reactions.

- **Conditions:** Store in a tightly sealed container in a cool, dry, and dark place.[\[4\]](#)[\[6\]](#) A refrigerator or freezer is ideal, provided it is rated for chemical storage.
- **Incompatibilities:** Segregate from strong oxidizing agents, strong bases, and nucleophiles (e.g., amines, alcohols, thiols).[\[3\]](#)[\[6\]](#) The benzylic bromide will react readily with nucleophiles, and strong bases can deprotonate the terminal alkyne, potentially leading to uncontrolled reactions.
- **Inert Atmosphere:** For long-term storage, consider placing the container inside a larger vessel with a desiccant and flushing with an inert gas like argon or nitrogen to protect against moisture and oxygen.

Section 3: Understanding Reactivity and Experimental Design

The synthetic utility of **1-(Bromomethyl)-4-ethynylbenzene** stems from the orthogonal reactivity of its two functional groups. Understanding this dichotomy is key to designing successful and safe experiments.



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Caption: Dichotomy of Reactivity in **1-(Bromomethyl)-4-ethynylbenzene**.

- The Electrophilic Center (-CH₂Br): The bromomethyl group is an excellent substrate for S_N2 reactions. It will be readily attacked by a wide range of nucleophiles, including amines, alcohols, carboxylates, and thiolates. This reactivity is the source of its primary hazard as an alkylating agent but also its primary utility in attaching the 4-ethynylbenzyl scaffold to other molecules.

- The Nucleophilic/Coupling Center ($-\text{C}\equiv\text{CH}$): The terminal alkyne has two main modes of reactivity. The terminal proton is weakly acidic and can be removed by a suitable base (e.g., $n\text{-BuLi}$, NaH) to form a potent carbon nucleophile (an acetylide). Alternatively, it is an exceptional partner in transition-metal-catalyzed cross-coupling reactions, most notably the copper-catalyzed azide-alkyne cycloaddition (CuAAC "click" chemistry) and the palladium-catalyzed Sonogashira coupling.

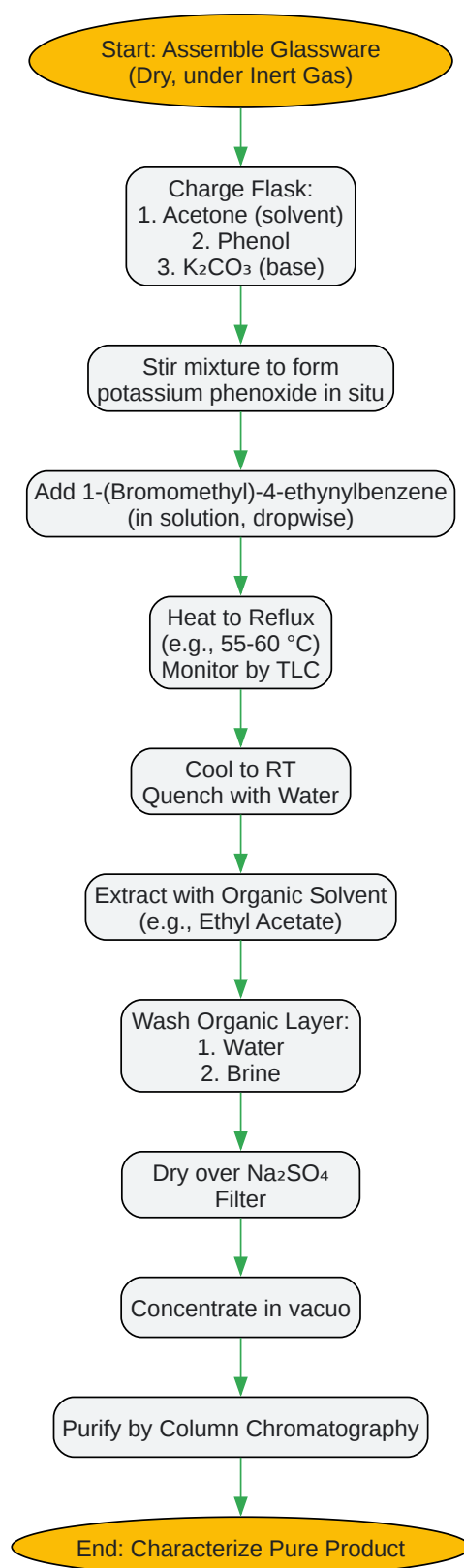
Section 4: Experimental Protocol Example: Williamson Ether Synthesis

This protocol details a representative $\text{S}_{\text{N}}2$ reaction at the benzylic position. The causality behind each step is explained to ensure a self-validating and safe workflow.

Objective: To synthesize 1-((phoxymethyl)methyl)-4-ethynylbenzene from phenol and **1-(Bromomethyl)-4-ethynylbenzene**.

Reagents & Equipment:

- **1-(Bromomethyl)-4-ethynylbenzene** (1.0 eq)
- Phenol (1.1 eq)
- Potassium Carbonate (K_2CO_3), anhydrous (2.0 eq)
- Acetone, anhydrous
- Round-bottom flask, condenser, magnetic stirrer
- Standard workup and purification equipment



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Caption: Workflow for Williamson Ether Synthesis.

Step-by-Step Methodology:

- **Preparation (Causality: Safety & Anhydrous Conditions):** In a chemical fume hood, assemble a dry, two-neck round-bottom flask equipped with a magnetic stir bar and a reflux condenser under an inert atmosphere (N_2 or Ar). Reason: Excluding moisture is crucial as water can hydrolyze the starting material and interfere with the reaction.
- **Base & Nucleophile Formation:** Charge the flask with anhydrous acetone, phenol (1.1 eq), and finely ground anhydrous K_2CO_3 (2.0 eq). Stir the suspension vigorously for 15-20 minutes at room temperature. Reason: K_2CO_3 is a mild base that deprotonates the phenol to form the potassium phenoxide nucleophile in situ. Using a solid base avoids introducing aqueous or highly reactive basic solutions.
- **Addition of Electrophile:** Dissolve **1-(Bromomethyl)-4-ethynylbenzene** (1.0 eq) in a minimal amount of anhydrous acetone. Add this solution dropwise to the stirring suspension via an addition funnel. Reason: Dropwise addition controls the initial reaction rate and prevents temperature spikes.
- **Reaction:** Heat the mixture to a gentle reflux (approx. 55-60 °C for acetone) and maintain for 2-4 hours, or until Thin Layer Chromatography (TLC) indicates complete consumption of the starting bromide. Reason: Heating provides the necessary activation energy for the S_N2 reaction. TLC is a critical tool for monitoring reaction progress and preventing the formation of byproducts from prolonged heating.
- **Workup - Quenching:** Cool the reaction mixture to room temperature. Slowly pour the mixture into a beaker containing deionized water. Reason: This step quenches the reaction and dissolves the inorganic salts (KBr and excess K_2CO_3).
- **Workup - Extraction:** Transfer the aqueous mixture to a separatory funnel and extract three times with an organic solvent like ethyl acetate. Reason: The desired ether product is organic-soluble and will move from the aqueous phase to the organic phase.
- **Workup - Washing:** Combine the organic extracts and wash sequentially with deionized water and then with brine (saturated NaCl solution). Reason: The water wash removes residual acetone and inorganic impurities, while the brine wash helps to remove bulk water from the organic layer, breaking up emulsions.

- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent using a rotary evaporator. Reason: Removing all water is essential before removing the solvent to obtain a clean crude product.
- **Purification:** Purify the crude residue by flash column chromatography on silica gel to yield the pure product. Reason: Chromatography separates the desired product from unreacted phenol and any potential side products.

Section 5: Spill Management and Waste Disposal

Accidental Release Measures

In the event of a spill, researcher safety is the top priority.

- **Evacuate:** Evacuate personnel from the immediate area.^[7]
- **Ventilate:** Ensure the fume hood is operating or increase ventilation to the area.
- **Contain:** For a small spill, cover with an inert absorbent material like vermiculite or sand. Do not use combustible materials like paper towels.
- **Neutralize (with caution):** For larger spills, once contained, a dilute solution of sodium bicarbonate could be considered for slow neutralization of the reactive bromide, but this should only be done by trained personnel.
- **Collect:** Wearing full PPE, carefully scoop the absorbed material into a labeled, sealable container for hazardous waste.^[5]

Waste Disposal

All waste containing **1-(Bromomethyl)-4-ethynylbenzene**, including contaminated consumables, reaction residues, and purification fractions, must be treated as hazardous.

- **Classification:** Designate as halogenated organic waste.
- **Collection:** Collect in a clearly labeled, sealed, and appropriate hazardous waste container.^[3] Do not mix with incompatible waste streams (e.g., strong acids or bases).

- Disposal: The material should be disposed of through a licensed chemical destruction facility, typically via controlled incineration with flue gas scrubbing.[7] Do not discharge to sewer systems or contaminate waterways.[7]

Conclusion

1-(Bromomethyl)-4-ethynylbenzene is a powerful synthetic tool whose utility is directly proportional to the respect with which it is handled. Its dual functionality offers elegant solutions to complex synthetic challenges, particularly in drug discovery where modularity is key. By internalizing the principles outlined in this guide—from mandatory engineering controls and appropriate PPE to a deep understanding of its reactivity and proper disposal—researchers can confidently and safely integrate this valuable building block into their synthetic programs, paving the way for future innovation.

References

- 1-Bromo-4-(phenylethynyl)benzene Safety Data Sheet, Chemsrsc. Available from: [\[Link\]](#)
- Benzene, 1-bromo-4-ethynyl- Compound Summary, PubChem, National Center for Biotechnology Information. Available from: [\[Link\]](#)

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Sources

- 1. 1-Bromo-4-ethynylbenzene | 766-96-1 | Tokyo Chemical Industry Co., Ltd.(APAC) [\[tcichemicals.com\]](https://tcichemicals.com)
- 2. Benzene, 1-bromo-4-ethynyl- | C8H5Br | CID 136603 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 3. fishersci.com [\[fishersci.com\]](https://fishersci.com)
- 4. 1-Bromo-4-(phenylethynyl)benzene | CAS#:13667-12-4 | Chemsrsc [\[chemsrc.com\]](https://chemsrc.com)
- 5. fishersci.com [\[fishersci.com\]](https://fishersci.com)

- [6. fishersci.com \[fishersci.com\]](https://fishersci.com)
- [7. echemi.com \[echemi.com\]](https://echemi.com)
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